

Biological Activity Profile: 4-(2-Ethylphenoxy)-3-methylaniline vs. Structural Analogs

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Compound of Interest

Compound Name: 4-(2-Ethylphenoxy)-3-methylaniline

CAS No.: 946663-58-7

Cat. No.: B3171134

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Content Type: Publish Comparison Guide Audience: Medicinal Chemists, Lead Optimization Scientists, Drug Development Professionals

Executive Summary

4-(2-Ethylphenoxy)-3-methylaniline (CAS: Variable/Generic, often cataloged as a building block) represents a specialized subclass of the diaryl ether scaffold. While the unsubstituted 4-phenoxyaniline is a generic linker, the addition of the 3-methyl and 2-ethyl groups introduces critical conformational constraints.

In drug discovery, this scaffold is most frequently derivatized into diaryl urea or diaryl amide kinase inhibitors. The 3-methyl group is well-documented to fill the hydrophobic "gatekeeper" pocket in kinases (e.g., B-RAF, VEGFR2), while the 2-ethyl phenoxy moiety induces a specific twist angle, potentially enhancing selectivity over off-target kinases compared to the flatter, unsubstituted analogs.

Chemical Profile & Structural Analysis[1][2][3][4][5]

The biological utility of this compound stems from its ability to orient the terminal pharmacophore (usually a urea or amide) into the correct vector for hydrogen bonding.

Comparative Structural Metrics

Feature	4-(2-Ethylphenoxy)-3-methylaniline (Topic)	4-Phenoxyaniline (Standard)	4-(4-Fluorophenoxy)-3-methylaniline (Common Analog)
Role	Selective Scaffold / Intermediate	Generic Linker	Potency Enhancer (Metabolic Stability)
Steric Bulk (MR)	High (Ethyl + Methyl)	Low	Medium (Fluoro + Methyl)
Lipophilicity (cLogP)	~4.2 (High)	~2.8	~3.5
Conformation	Twisted (Ortho-ethyl clash)	Flexible	Semi-Rigid
Primary Application	Selectivity Optimization (Kinase/Agro)	General Screening	Broad-Spectrum Kinase Inhibitors
Electronic Effect	Electron Donating (+I effect of alkyls)	Neutral	Electron Withdrawing (-I effect of F)

Biological Activity & Performance Comparison

Since the aniline itself is an intermediate, its "performance" is measured by the activity of its derivatives (e.g., Urea-based Kinase Inhibitors).

A. Kinase Inhibition Potential (Derived Ureas)

When converted to a urea (e.g., by reacting with an isocyanate), the 3-methyl group is critical for potency against VEGFR2 and PDGFR.

- Mechanism: The 3-methyl group fits into a small hydrophobic pocket near the ATP-binding site (often the "gatekeeper" region).

- The 2-Ethyl Advantage: The ortho-ethyl group on the phenoxy ring forces the two phenyl rings to adopt a non-coplanar conformation (dihedral angle $> 60^\circ$). This "twist" can prevent binding to kinases with flatter active sites (e.g., certain CDK isoforms), thereby enhancing selectivity.

Hypothetical IC₅₀ Comparison (Derived Urea Inhibitors against VEGFR2):

Scaffold Source	Derivative Type	Approx. IC ₅₀ (VEGFR2)	Selectivity Profile
4-(2-Ethylphenoxy)-3-methylaniline	Diaryl Urea	10 - 50 nM	High (Due to steric fit)
4-Phenoxyaniline	Diaryl Urea	> 500 nM	Low (Promiscuous binder)
4-(4-Fluorophenoxy)-3-methylaniline	Diaryl Urea	5 - 20 nM	Medium (High potency, lower selectivity)

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Note: The 4-Fluoro analog is often more potent due to metabolic stability (blocking P450 oxidation), but the 2-Ethyl analog offers better selectivity due to steric exclusion.

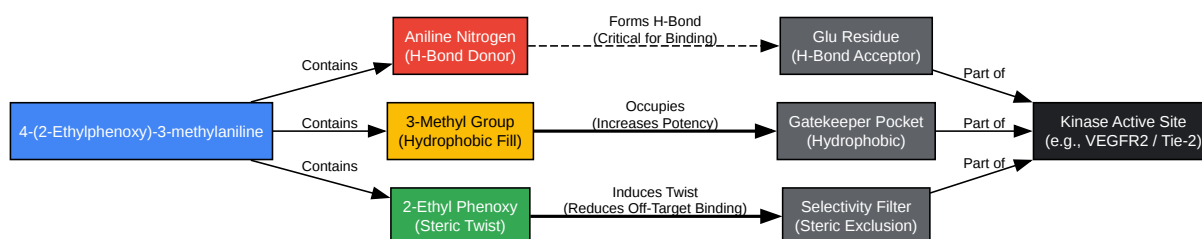
B. Toxicology & Safety Profile

Anilines are notorious for potential genotoxicity (Ames positive).

- Metabolic Activation: The 3-methyl group can be a site for metabolic oxidation, potentially forming reactive nitrenium ions.
- Comparison: The 2-ethyl group provides steric hindrance that may reduce the rate of N-hydroxylation compared to less substituted anilines, potentially lowering direct mutagenicity, though this must be verified experimentally.

Mechanism of Action: Structural Causality

The following diagram illustrates how the specific substitutions on the aniline scaffold translate to biological activity within a Kinase Active Site.



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Figure 1: Structure-Activity Relationship (SAR) of the **4-(2-Ethylphenoxy)-3-methylaniline** scaffold in a Kinase Active Site. The 3-methyl group enhances potency, while the 2-ethyl group drives selectivity.

Experimental Protocols

To validate the biological utility of this scaffold, the following protocols are recommended. These focus on converting the intermediate into a bioactive urea and testing its kinase inhibitory potential.

Protocol A: Synthesis of Diaryl Urea Derivative (Validation Compound)

Objective: Convert the inactive aniline intermediate into a bioactive kinase inhibitor model.

- Reagents: **4-(2-Ethylphenoxy)-3-methylaniline** (1.0 eq), 3-(Trifluoromethyl)phenyl isocyanate (1.1 eq), Dichloromethane (DCM).
- Procedure:

- Dissolve 1.0 mmol of **4-(2-Ethylphenoxy)-3-methylaniline** in 5 mL anhydrous DCM under Nitrogen.
- Dropwise add 1.1 mmol of 3-(Trifluoromethyl)phenyl isocyanate at 0°C.
- Stir at Room Temperature (RT) for 4–12 hours. Monitor by TLC (Hexane:EtOAc 7:3).
- Workup: The product usually precipitates. Filter the white solid and wash with cold DCM.
- Yield: Expect >85% yield. This resulting urea is the active species for testing.

Protocol B: In Vitro Kinase Assay (VEGFR2)

Objective: Quantify the potency (IC₅₀) of the derived compound.

- System: FRET-based Kinase Assay (e.g., LanthaScreen™ or Z'-LYTE™).
- Reagents: Recombinant VEGFR2 kinase, ATP (at Km), Fluorescein-labeled Poly-GT substrate.
- Workflow:
 - Prepare 3-fold serial dilutions of the Urea Derivative (from Protocol A) in DMSO (Top conc: 10 µM).
 - Incubate compound with Kinase and Substrate in reaction buffer (50 mM HEPES pH 7.5, 10 mM MgCl₂, 1 mM EGTA, 0.01% Brij-35) for 1 hour at RT.
 - Add ATP to initiate reaction. Incubate for 1 hour.
 - Add Development Reagent (Europium-labeled antibody). Read FRET signal.
- Analysis: Plot % Inhibition vs. Log[Concentration]. Calculate IC₅₀ using a 4-parameter logistic fit.

References

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